

Personal protective equipment for handling cis-2-Octene

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Compound of Interest

Compound Name: *cis-2-Octene*

Cat. No.: *B085535*

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Essential Safety and Handling Guide for cis-2-Octene

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **cis-2-Octene** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Cis-2-Octene is a colorless, highly flammable liquid and vapor with a characteristic odor.^{[1][2]} It is classified as an alkene and is used as an intermediate in organic synthesis and the production of polymers.^[1]

Property	Value
Molecular Formula	C ₈ H ₁₆
Molecular Weight	112.21 g/mol [2]
Boiling Point	126 °C
Flash Point	21 °C
Density	0.73 g/cm ³
Water Solubility	Limited solubility[1]

Hazard Information

Hazard Statement	Description
H225	Highly flammable liquid and vapor.[3]
H304	May be fatal if swallowed and enters airways.
H315	Causes skin irritation.[3][4]
H411	Toxic to aquatic life with long lasting effects.[3][4]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure safety when handling **cis-2-Octene**.

Protection Type	Required Equipment	Specifications and Usage Notes
Eye and Face Protection	Safety glasses with side-shields or chemical goggles.	Must conform to EN 166 (EU) or NIOSH (US) standards. Ensure a tight fit. [3] [5]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Gloves must be inspected prior to use. Follow proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. [3]
Fire/flammable resistant and impervious clothing.	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [3] [5]	
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.	A self-contained breathing apparatus may be necessary for firefighting. [5]

Operational and Disposal Plans

Pre-Handling Preparations

- Consult the Safety Data Sheet (SDS): Always review the most current SDS for **cis-2-Octene** before use.[\[6\]](#)
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)
- Remove Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[\[3\]](#)[\[5\]](#)

- Prepare Emergency Equipment: Ensure that an eyewash station, safety shower, and appropriate fire extinguisher (dry chemical, carbon dioxide, or alcohol-resistant foam) are readily accessible.[5]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge. Use non-sparking tools.[3][5]

Handling Procedure

- Don Appropriate PPE: Wear the recommended personal protective equipment as detailed in the table above.
- Avoid Contact: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist.[5]
- Container Management: Keep the container tightly closed when not in use.[3][5]
- Spill Management: In case of a spill, evacuate personnel to a safe area. Prevent further leakage if safe to do so. Absorb the spill with inert material and collect it in a suitable, closed container for disposal.[5] Do not let the chemical enter drains.[5]

First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice.[3][5]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
- If Swallowed: Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.

Storage

- Store in a cool, dry, and well-ventilated place.[3][5]
- Keep the container tightly closed.[3][5]

- Store away from incompatible materials and foodstuff containers.[5]

Disposal Plan

- Chemical Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[5] This may involve removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.[5]
- Environmental Precautions: Avoid release to the environment.[3][5] Do not discharge into sewer systems.[5]
- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to make it unusable for other purposes before disposing of it in a sanitary landfill.[5]

Workflow for Handling *cis*-2-Octene

Workflow for Handling cis-2-Octene

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **cis-2-Octene**.

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